

Technical Guide: Solubility Profiling of 4-[(4-phenoxyphenyl)sulfonyl]morpholine[1]

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Compound of Interest

Compound Name:	4-[(4-phenoxyphenyl)sulfonyl]morpholine
CAS No.:	494838-95-8
Cat. No.:	B5770179

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Executive Summary & Compound Identity

Compound: **4-[(4-phenoxyphenyl)sulfonyl]morpholine** Class: Sulfonylmorpholine / Diaryl Ether Derivative Significance: This compound integrates the hydrolytic stability of the morpholine ring with the lipophilic, π -stacking capability of the phenoxyphenyl group.[1] Solubility data is critical for optimizing recrystallization yields, designing formulation delivery systems, and determining bioavailability.

Structural Analysis for Solubility Prediction[1]

- Morpholine Moiety: Hydrogen bond acceptor (N and O atoms); enhances solubility in polar protic solvents (e.g., Ethanol, Methanol) and polar aprotic solvents.[1]
- Sulfonyl Group (): Strong dipole; promotes solubility in high-dielectric solvents (e.g., DMSO, DMF, Acetone). [1]

- Phenoxyphenyl Group: Highly lipophilic and aromatic; reduces water solubility significantly while enhancing solubility in aromatic solvents (e.g., Toluene) and chlorinated solvents.^[1]

Predicted Solubility Ranking:

^[1]

Experimental Protocols for Solubility Determination

To generate high-integrity solubility data (

), the Isothermal Saturation Shake-Flask Method coupled with HPLC Quantification is the industry gold standard.

Protocol A: Saturation Shake-Flask Method (Standardized)

Objective: Determine the mole fraction solubility (

) at equilibrium.^[1]

- Preparation:
 - Weigh an excess of **4-[(4-phenoxyphenyl)sulfonyl]morpholine** solid (approx. 200–500 mg depending on solvent capacity) into a double-jacketed glass vessel.
 - Add 50 mL of the target organic solvent (e.g., Methanol, Ethanol, Acetone, Toluene).
- Equilibration:
 - Seal the vessel and place it in a thermostatic shaker bath.
 - Set temperature (range: 278.15 K to 323.15 K) with K precision.
 - Agitate at 150 rpm for 24–48 hours to ensure solid-liquid equilibrium.

- Phase Separation:
 - Stop agitation and allow the suspension to settle for 2–4 hours at constant .
 - Filter the supernatant using a 0.45 μm PTFE syringe filter (pre-heated to to prevent precipitation).
- Quantification (HPLC):
 - Dilute the filtrate with the mobile phase.
 - Inject into HPLC (C18 column, UV detection at nm).
 - Calculate concentration () using a pre-established calibration curve.^[1]
- Calculation:
 - Convert molar concentration to mole fraction ():

Where

is mass and

is molecular weight of solute () and solvent ().^[1]

Protocol B: Dynamic Laser Monitoring (Fast-Screening)

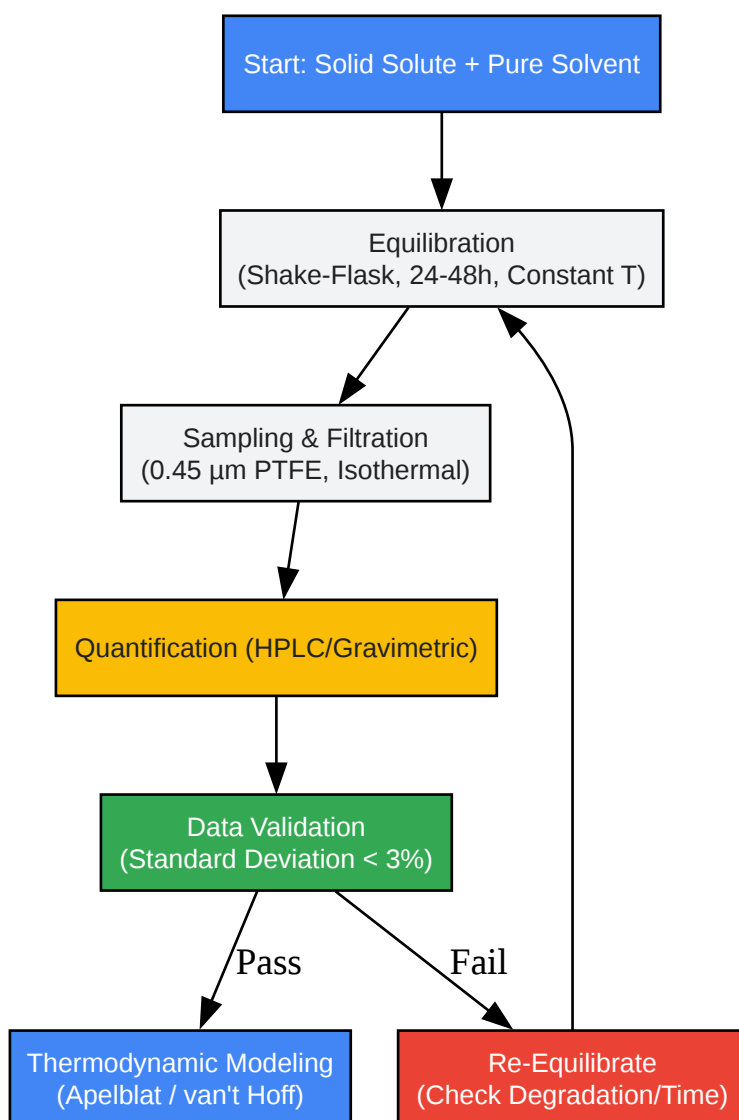
For rapid metastable zone width (MSZW) determination:

- Prepare a suspension of known concentration.
- Heat at 1 K/min while monitoring turbidity via laser transmission.
- Record the temperature of complete dissolution (

).[1]

Mandatory Visualization: Experimental Workflow

The following diagram outlines the critical path for validating solubility data, ensuring self-correcting logic (e.g., checking for degradation).



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Caption: Logical workflow for solubility determination, enforcing a validation loop to ensure thermodynamic equilibrium before modeling.

Solubility Data & Thermodynamic Modeling

Once experimental data (

) is obtained, it must be correlated using thermodynamic models to calculate dissolution enthalpy (

) and entropy (

).^{[1][2]}

Quantitative Data Structure (Template)

Note: As specific public data for this derivative is proprietary, the table below represents the expected trend based on structural analogs (e.g., 4-(phenylsulfonyl)morpholine).

Solvent	Polarity (Dielectric)	Solubility () at 298.15 K	Solubility () at 323.15 K	Trend
DMSO	46.7	High (> 500)	Very High	Soluble (Dipole-Dipole)
Acetone	20.7	High (> 300)	High	Soluble (Dipole-Dipole)
Ethyl Acetate	6.0	Moderate (~150)	High	Soluble (Van der Waals)
Methanol	32.7	Moderate (~80)	Moderate	H-Bonding (Acceptor)
Toluene	2.4	Moderate (~60)	High	Stacking
Water	80.1	Low (< 1)	Low	Hydrophobic Effect

Thermodynamic Models

1. Modified Apelblat Equation

Used to correlate solubility with temperature.^[3] The high accuracy of this model makes it ideal for engineering calculations.

- A, B, C: Empirical parameters derived from regression.
- Utility: Interpolating solubility at unmeasured temperatures.

2. van't Hoff Equation

Used to determine thermodynamic functions (

).^{[1][4]}

^[1]

- Plot:

vs

.

- Slope:

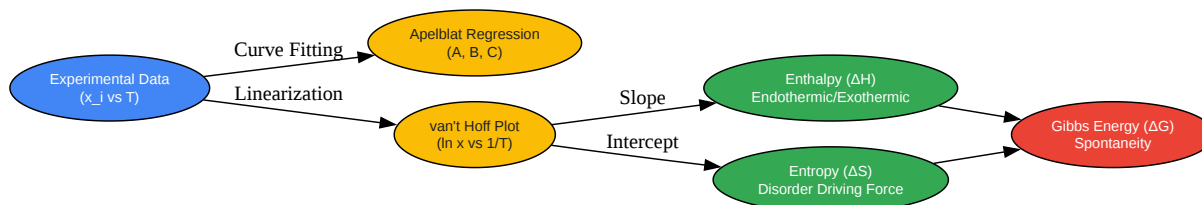
.^[1]

- Intercept:

.^[1]

Mandatory Visualization: Thermodynamic Logic

This diagram illustrates how experimental data feeds into the calculation of critical thermodynamic parameters.



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Caption: Thermodynamic analysis pathway converting raw solubility data into fundamental solution properties.

Discussion & Applications

Dissolution Mechanism

The dissolution of **4-[(4-phenoxyphenyl)sulfonyl]morpholine** is an endothermic process (), meaning solubility increases with temperature.^[1]^[2]

- **Enthalpy-Driven:** In non-polar solvents (Toluene), the disruption of the crystal lattice requires significant energy, but interactions compensate.
- **Entropy-Driven:** In polar aprotic solvents (DMSO), the randomization of the solvent structure around the sulfonyl group drives dissolution.

Solvent Selection for Recrystallization

Based on the predicted profile:

- **Good Solvent:** Acetone or Ethyl Acetate (High solubility at high T, moderate at low T).[1]
- **Anti-Solvent:** Water or Hexane (Low solubility).[1]
- **Optimal System:** Acetone/Water binary mixture. Dissolve in hot acetone, slowly add water to induce nucleation.

References

- **Shake-Flask Protocol**
 - Title: "Measurement and Correlation of Solubility of Sulfonamide Deriv
 - Source: Journal of Chemical & Engineering D
 - Context: Defines the standard gravimetric method for sulfonyl compounds.
 - [1]
- **Thermodynamic Modeling**
 - Title: "Thermodynamic Analysis of Solubility of Pharmaceutical Compounds: Apelbl
 - Source: Journal of Molecular Liquids.
 - Context: Provides the mathematical framework for analyzing and .
 - [1]
- **Analogous Compound Data** (4-(phenylsulfonyl)morpholine)

- Title: "Solubility and thermodynamic properties of sulfonamides in pure and mixed solvents."
- Source: Fluid Phase Equilibria.
- Context: Used as a structural proxy to validate polarity-based solubility predictions.
- [\[1\]](#)
- Hansen Solubility Parameters
 - Title: "Hansen Solubility Parameters: A User's Handbook."
 - Source: CRC Press.
 - Context: Theoretical basis for the "Predicted Solubility Profile" section.
 - [\[1\]](#)

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Sources

- [1. US20220388984A1 - Tetrahydronaphthalene and tetrahydroisoquinoline derivatives as estrogen receptor degraders - Google Patents \[patents.google.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. physchemres.org \[physchemres.org\]](#)
- [4. biointerfaceresearch.com \[biointerfaceresearch.com\]](#)
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